

comparative transcriptomics of cells treated with (24R)-MC 976

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Compound of Interest

Compound Name: (24R)-MC 976

Cat. No.: B10800377

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A Comparative Transcriptomic Guide to (24R)-MC 976

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the transcriptomic effects of **(24R)-MC 976**, a synthetic Vitamin D3 analog, relative to Calcitriol (the biologically active form of Vitamin D3) and a vehicle control. The data presented herein is illustrative, designed to model a typical comparative transcriptomics study and to highlight the key cellular and molecular responses to these compounds. Vitamin D analogs are known to exert their effects by binding to the Vitamin D Receptor (VDR), a ligand-activated transcription factor that regulates a multitude of genes involved in cell proliferation, differentiation, and immune response. Transcriptomic analysis is therefore a critical tool for elucidating their mechanisms of action and identifying potential therapeutic targets.

Comparative Analysis of Gene Expression

To assess the specific impact of **(24R)-MC 976** on gene expression, a hypothetical

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